

Standard Operating Procedure: Safe Disposal of Investigational Anticancer Agent 122

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anticancer agent 122

Cat. No.: B15138354

[Get Quote](#)

Disclaimer: The following procedures are general guidelines for the proper disposal of a potent, investigational cytotoxic compound, designated here as "**Anticancer Agent 122.**" This information is intended for trained laboratory professionals. Researchers must always consult the specific Safety Data Sheet (SDS) for the compound and adhere to all institutional and local regulations for hazardous waste management.^{[1][2]} The safe handling and disposal of investigational anticancer agents are critical for personnel safety and environmental protection.^{[3][4][5]}

Mandatory Personal Protective Equipment (PPE)

Before initiating any disposal procedures, personnel must be fully equipped with the appropriate PPE to prevent exposure through skin contact, inhalation, or accidental injection.

- **Gloves:** Two pairs of chemotherapy-tested gloves are required. The inner glove cuff should be tucked under the gown sleeve, and the outer glove should be pulled over the gown cuff.
- **Gown:** A solid-front, disposable gown made of a non-permeable material with long sleeves and tight-fitting cuffs is mandatory.
- **Eye Protection:** Chemical safety goggles or a full-face shield must be worn to protect against splashes.
- **Respiratory Protection:** If there is a risk of aerosol or dust generation, all handling and disposal procedures must be conducted within a certified chemical fume hood or a Class II,

Type B2 biological safety cabinet (BSC).

Waste Characterization and Segregation Protocol

Proper segregation of waste at the point of generation is the most critical step in the disposal process. Anticancer agent waste is typically categorized into two main streams: Bulk Hazardous Waste and Trace Chemotherapy Waste.

2.1 Bulk Hazardous (RCRA) Waste: This category includes any material grossly contaminated with or containing a significant amount of **Anticancer Agent 122**. Per the Resource Conservation and Recovery Act (RCRA), any container with more than 3% of the original volume of the agent is considered bulk waste.

- Unused or expired stock solutions of the agent.
- Partially full vials, syringes, or other containers.
- Spill cleanup materials from a large spill (>5 mL).
- Visibly contaminated labware or PPE.

2.2 Trace Chemotherapy Waste: This category includes items that are contaminated with minimal residual amounts of the agent (less than 3% of the original volume).

- "Empty" vials, flasks, and other containers.
- Used personal protective equipment (gowns, outer gloves, etc.).
- Contaminated plasticware and lab supplies.
- Used syringes and needles (sharps).

Step-by-Step Disposal Procedure

3.1 Preparation:

- Ensure the designated waste accumulation area is prepared and the correct waste containers are available.

- Don all required PPE as specified in Section 1.0.
- Perform all manipulations within a chemical fume hood or BSC to minimize exposure risk.

3.2 Bulk Waste Disposal:

- Carefully place all items classified as bulk hazardous waste into the designated black RCRA-regulated hazardous waste container.
- Do not overfill the container.
- Securely seal the container lid.
- Label the container with a hazardous waste tag, clearly identifying the contents as "Hazardous Waste: **Anticancer Agent 122**" and including the accumulation start date.
- Transport the sealed container to the facility's designated hazardous waste accumulation area for collection by Environmental Health and Safety (EHS) or a licensed contractor.

3.3 Trace Waste Disposal:

- Place all non-sharp trace waste (e.g., gowns, gloves, empty vials, labware) directly into the designated yellow chemotherapy waste container.
- For trace-contaminated sharps (needles, syringes, scalpels), immediately place them into a designated yellow, puncture-resistant "Chemo Sharps" container. Do not recap, bend, or break needles.
- Once a trace waste container is full, securely seal it.
- Label the container clearly as "Trace Chemotherapy Waste."
- Move the sealed container to the designated area for trace chemotherapy waste pickup.

Data Summary: Waste Stream Management

The following table provides a summary of the disposal plan for waste generated during research with **Anticancer Agent 122**.

Waste Category	Description	Recommended Container	Container Color	Labeling Requirement	Disposal Pathway
Bulk Hazardous	Unused/expired agent, stock solutions, items with >3% original volume, large spill debris.	RCRA-regulated, leak-proof, with a secure lid.	Black	"Hazardous Waste," Agent Name, Date.	Licensed Hazardous Waste Incineration.
Trace Solids	Empty vials, flasks, contaminated PPE, and labware with <3% original volume.	Leak-proof, rigid container with a lid.	Yellow	"Trace Chemotherapy Waste".	Medical Waste Incineration.
Trace Sharps	Needles, syringes, scalpels, and other sharps with <3% original volume.	Puncture-resistant, rigid container with a restricted opening.	Yellow	"Trace Chemo Sharps Waste".	Medical Waste Incineration.

Protocol: Decontamination of Work Surfaces

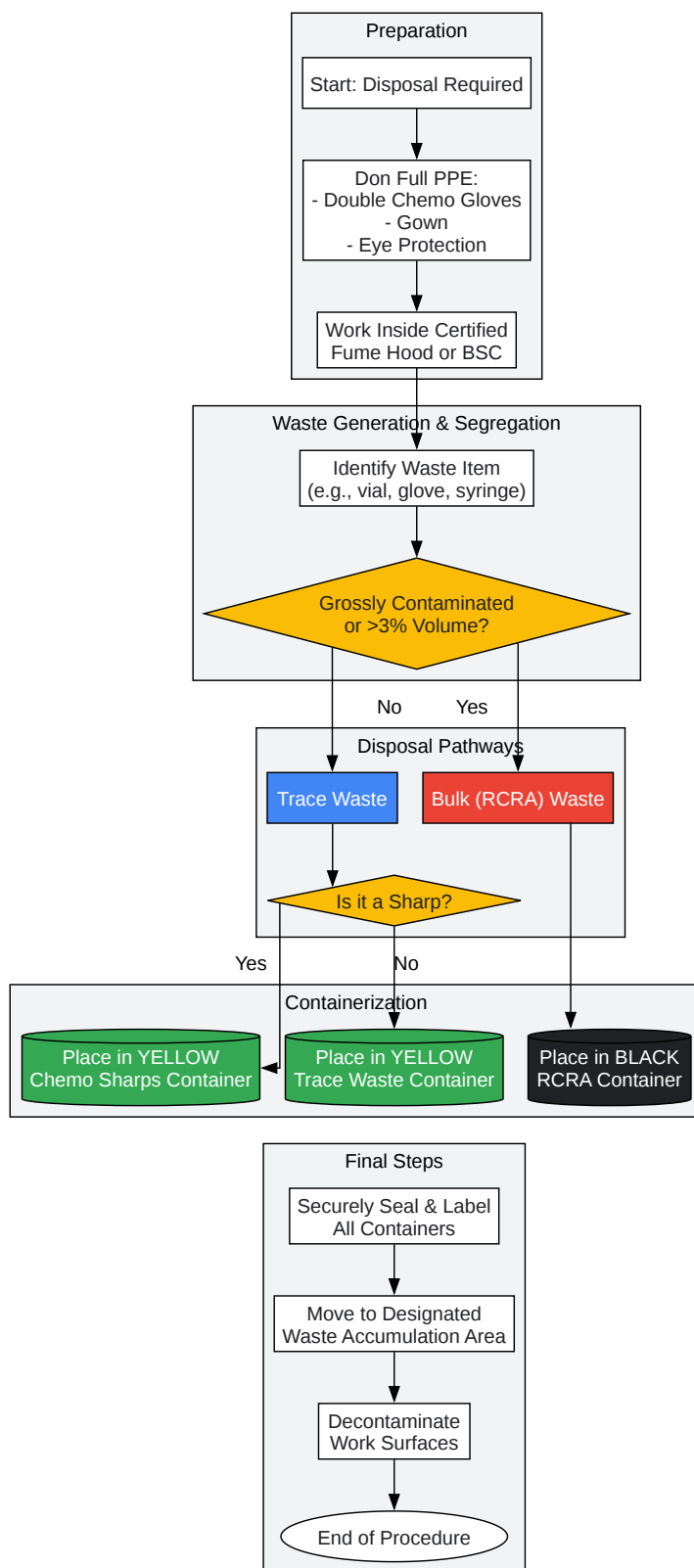
After all waste has been properly containerized, the work area must be thoroughly decontaminated to remove any residual contamination.

- Initial Cleaning: Prepare a solution of laboratory-grade detergent and warm water.
- Application: Using absorbent pads, wipe down all potentially contaminated surfaces (e.g., fume hood interior, benchtops, equipment) with the detergent solution. Work from areas of

lower contamination to areas of higher contamination.

- **Rinsing:** Using new absorbent pads dampened with clean water, wipe down all surfaces again to remove the detergent residue. Repeat this rinse step two more times with fresh pads.
- **Final Disinfection (If Required):** If institutional policy requires it, wipe the area with a 10% bleach solution or another approved deactivating agent, followed by a final water rinse, as bleach can be corrosive.
- **Waste Disposal:** Dispose of all used absorbent pads and cleaning materials as trace chemotherapy waste in the yellow waste container.
- **Final PPE Removal:** Carefully doff PPE, removing the outer gloves first, followed by the gown and other equipment. The inner gloves should be the last item removed. Dispose of all disposable PPE as trace chemotherapy waste.
- **Hand Washing:** Wash hands thoroughly with soap and water.

Visual Workflow for Disposal



[Click to download full resolution via product page](#)

Caption: Workflow for the safe segregation and disposal of investigational anticancer agent waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. web.uri.edu [web.uri.edu]
- 3. trsa.org [trsa.org]
- 4. danielshealth.ca [danielshealth.ca]
- 5. pharmed.datapharma.ch [pharmed.datapharma.ch]
- To cite this document: BenchChem. [Standard Operating Procedure: Safe Disposal of Investigational Anticancer Agent 122]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15138354#anticancer-agent-122-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com